

Safety and Handling of 1-(2-Aminothiazol-4-yl)ethanone: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-Aminothiazol-4-yl)ethanone

Cat. No.: B110987

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **1-(2-Aminothiazol-4-yl)ethanone**, a key building block in pharmaceutical research and development. Due to the limited availability of specific toxicological data for this compound, this guide incorporates safety information for the broader class of 2-aminothiazole derivatives to ensure a conservative and proactive approach to laboratory safety.

Hazard Identification and Classification

1-(2-Aminothiazol-4-yl)ethanone is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

GHS Pictograms:

Signal Word:Warning

Toxicological and Safety Data

Quantitative toxicological data such as LD50 and LC50 values for **1-(2-Aminothiazol-4-yl)ethanone** are not readily available in published literature. However, the 2-aminothiazole scaffold is recognized as a "privileged structure" in medicinal chemistry that can also act as a toxicophore. Metabolic activation of the 2-aminothiazole ring can lead to the formation of reactive metabolites, which may exhibit toxicity. Therefore, it is prudent to handle this compound with a high degree of caution.

Parameter	Value	Species	Route	Notes
LD50 (Lethal Dose, 50%)	Data not available	-	-	Handle as a compound with potential for significant toxicity.
LC50 (Lethal Concentration, 50%)	Data not available	-	-	Avoid inhalation of dust or aerosols.
Occupational Exposure Limits (OELs)	Not established	-	-	Engineering controls should be used to minimize exposure.

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is essential when working with **1-(2-Aminothiazol-4-yl)ethanone**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Change gloves immediately if contaminated.
- Body Protection: A lab coat must be worn. For procedures with a risk of splashing, a chemical-resistant apron is recommended.
- Respiratory Protection: If engineering controls are not sufficient to control airborne dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Engineering Controls

- All handling of solid material and preparation of solutions should be conducted in a certified chemical fume hood.
- Ensure adequate ventilation in all areas where the compound is used or stored.

Weighing and Aliquoting

- Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure.
- Use a disposable weighing boat to prevent contamination of the balance.
- Carefully transfer the solid to the desired container, minimizing the generation of dust.
- Clean the spatula and weighing area immediately after use with an appropriate solvent (e.g., ethanol) and a damp cloth.

Dissolving and Storage

- Solvent Selection: **1-(2-Aminothiazol-4-yl)ethanone** is soluble in organic solvents such as dimethyl sulfoxide (DMSO) and methanol.
- Important Note on Stability: 2-Aminothiazole derivatives have been reported to be unstable in DMSO, leading to degradation over time, which can result in misleading experimental results.

- Recommendation: Prepare fresh solutions in DMSO immediately before use. For storage, consider alternative solvents or store DMSO solutions at -80°C for short periods. It is best practice to verify the integrity of the compound if solutions have been stored.
- Storage of Solid: Store the solid compound in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

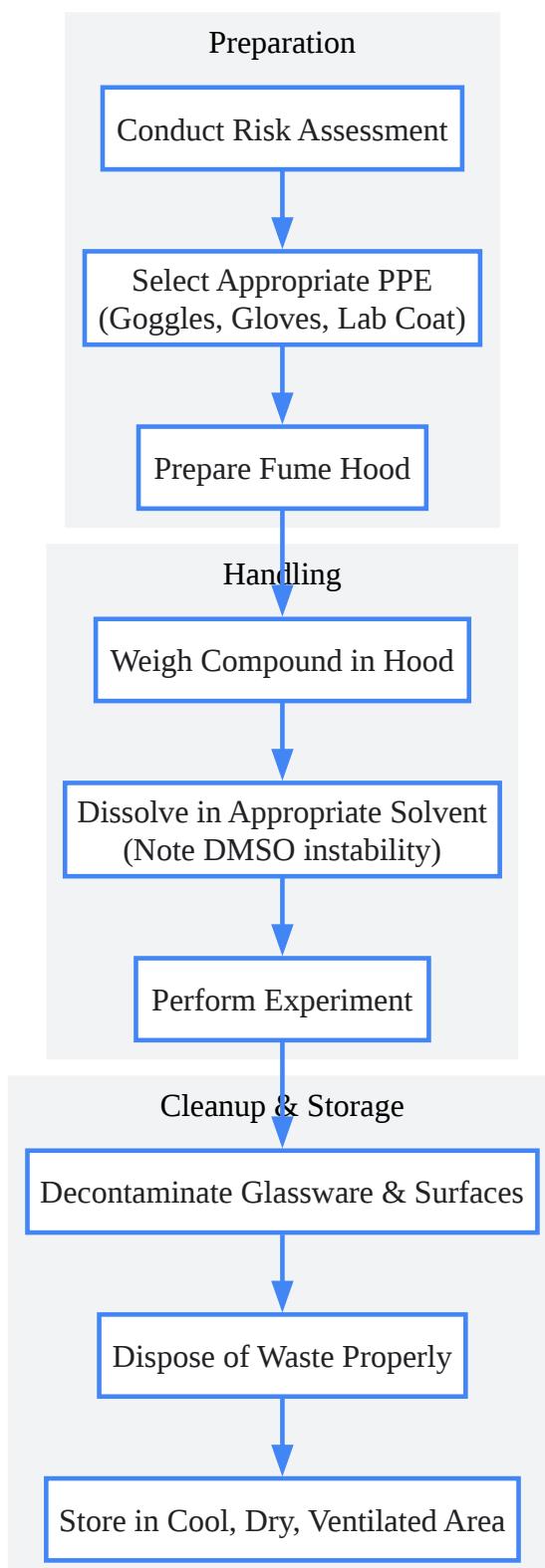
Accidental Release Measures

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect: Carefully sweep or scoop up the absorbed material and place it into a labeled, sealed container for hazardous waste disposal.

- Clean: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.

Visualized Workflows

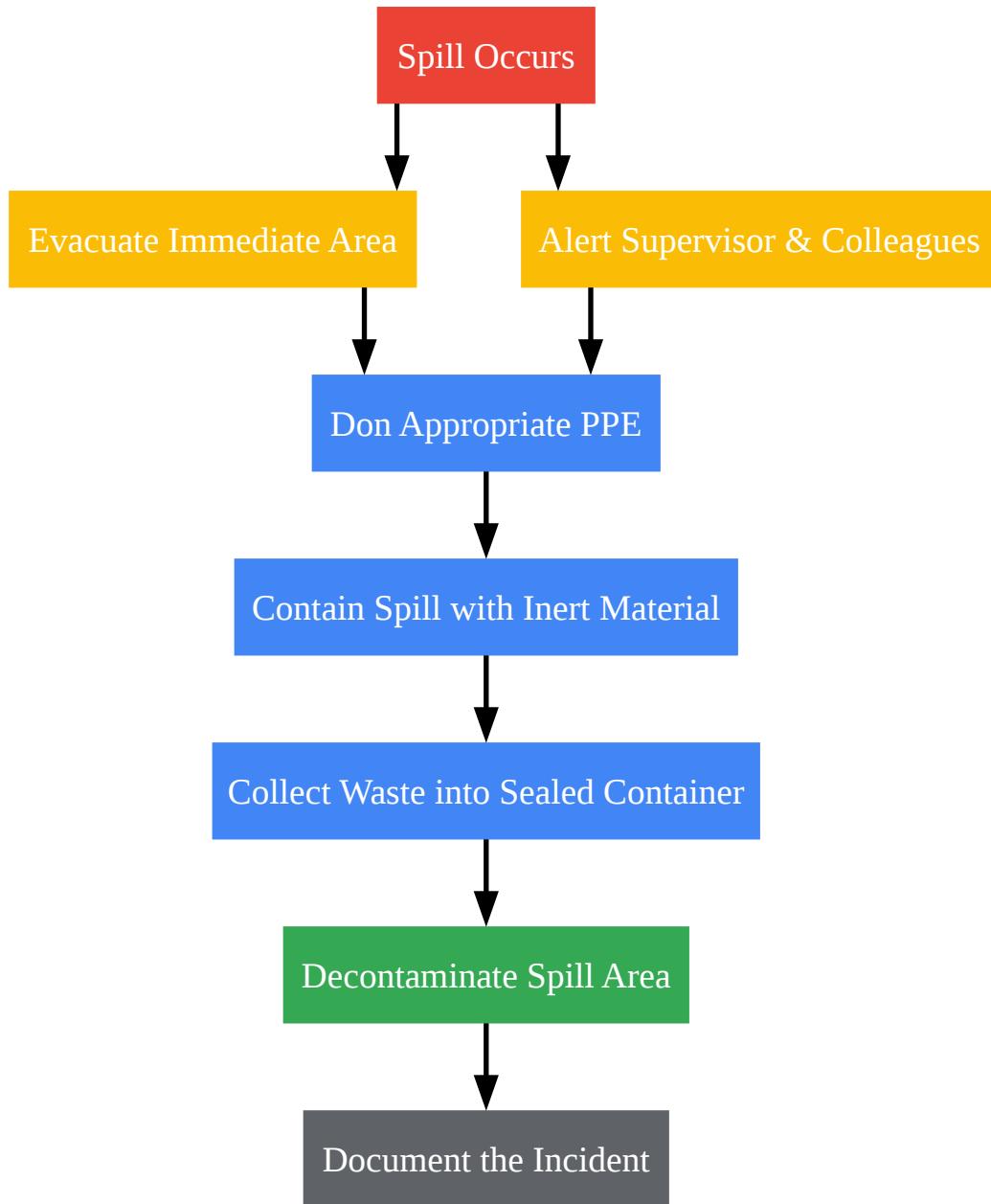
Safe Handling Workflow



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Caption: Workflow for the safe handling of **1-(2-Aminothiazol-4-yl)ethanone**.

Emergency Response for Spills



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Caption: Emergency response procedure for spills of **1-(2-Aminothiazol-4-yl)ethanone**.

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